

2-Phenylcyclopentanol: A Technical Guide to Chemical Safety and Hazards

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Compound of Interest

Compound Name: 2-Phenylcyclopentanol

Cat. No.: B3023607

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific toxicological data for **2-Phenylcyclopentanol** is limited in publicly available literature. This technical guide provides a comprehensive overview based on available information for the substance and its structurally similar compounds, such as Phenylcyclohexane. The data from these analogues are used to infer the potential toxicological profile of **2-Phenylcyclopentanol** and should be interpreted with caution. Further studies specifically on **2-Phenylcyclopentanol** are necessary for a definitive risk assessment.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **2-Phenylcyclopentanol** is essential for its safe handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O	
Molecular Weight	162.23 g/mol	
Appearance	Not explicitly available; likely a liquid or low-melting solid	
Boiling Point	Not available	
Flash Point	Not available	
Vapor Pressure	Not available	
Solubility	Not specified; likely sparingly soluble in water, soluble in organic solvents	
CAS Number	343852-60-8	[1]

Hazard Identification and GHS Classification



2-Phenylcyclopentanol is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Aquatic Hazard, Acute	1	H400: Very toxic to aquatic life
Aquatic Hazard, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

(Data inferred from structurally similar compounds like Phenylcyclohexane)[2]

Signal Word: Warning[2]

Hazard Pictograms:

-  alt text
-  alt text

Toxicological Data

Quantitative toxicological data for **2-Phenylcyclopentanol** is not readily available. The following data for Phenylcyclohexane, a close structural analogue, provides an indication of potential toxicity.

Toxicity Endpoint	Species	Route	Value	Reference
LD50 (Acute Dermal)	Rabbit	Dermal	>7,940 mg/kg	[3]
Primary Irritant Effect (Skin)	-	Dermal	Irritant to skin and mucous membranes	[3]
Primary Irritant Effect (Eye)	-	Ocular	Irritating effect	[3]
Sensitization	-	-	No sensitizing effects known	[3]

Note on NOAEL and LOAEL: No Observed Adverse Effect Level (NOAEL) and Lowest Observed Adverse Effect Level (LOAEL) values specific to **2-Phenylcyclopentanol** were not found in the public domain. These values are crucial for chronic risk assessment and would need to be determined through specific toxicological studies.[4][5][6]

Experimental Protocols

Detailed experimental protocols for toxicological studies on **2-Phenylcyclopentanol** are not publicly available. The following are generalized methodologies for key toxicological endpoints, based on standard OECD guidelines.

Acute Dermal Toxicity (General Protocol based on OECD 402)

Objective: To determine the acute toxicity of a substance applied to the skin.

Methodology:

- Test Animals: Healthy, young adult albino rabbits are typically used.
- Preparation: The day before the test, the fur on the dorsal area of the animal is clipped.
- Application: A single dose of the test substance is applied uniformly to a small area (approximately 10% of the body surface area). The area is then covered with a porous gauze dressing and non-irritating tape.
- Observation: The animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days. Body weight is recorded weekly.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.

Dermal Irritation/Corrosion (General Protocol based on the Draize Test)

Objective: To assess the potential of a substance to cause skin irritation or corrosion.^[7]^[8]

Methodology:

- Test Animals: Albino rabbits are the standard model.
- Application: A small amount (0.5 g or 0.5 mL) of the test substance is applied to a shaved patch of skin and covered with a gauze patch.^[7]
- Exposure: The exposure duration is typically 4 hours.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.^[7]^[8]

- Scoring: The severity of the reactions is scored according to a standardized scale.

Eye Irritation/Corrosion (General Protocol based on HET-CAM Assay)

Objective: To evaluate the eye irritation potential of a substance using an alternative to in vivo animal testing.^{[9][10][11][12][13]}

Methodology:

- Test System: The Hen's Egg Test on the Chorioallantoic Membrane (HET-CAM) utilizes the membrane of a fertilized chicken egg.^{[9][12][13]}
- Application: The test substance is applied directly onto the CAM.
- Observation: The membrane is observed for a set period for signs of hemorrhage, lysis (vessel breakdown), and coagulation.^{[12][13]}
- Scoring: An irritation score is calculated based on the time of onset and severity of these reactions.^{[10][13]}

First Aid Measures

In the event of exposure to **2-Phenylcyclopentanol**, the following first aid measures should be taken:

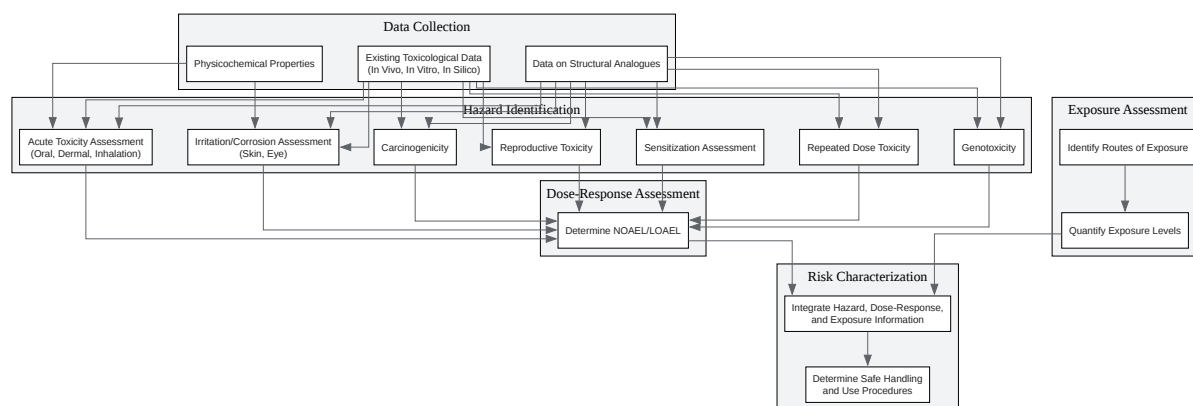
- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately seek medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Handling and Storage

- Handling: Wear protective gloves, protective clothing, and eye/face protection. Avoid breathing dust/fume/gas/mist/vapors/spray. Use only in a well-ventilated area.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from heat, sparks, and open flames.

Logical Relationships in Hazard Assessment

The following diagram illustrates the general workflow for assessing the chemical safety and hazards of a substance like **2-Phenylcyclopentanol**.



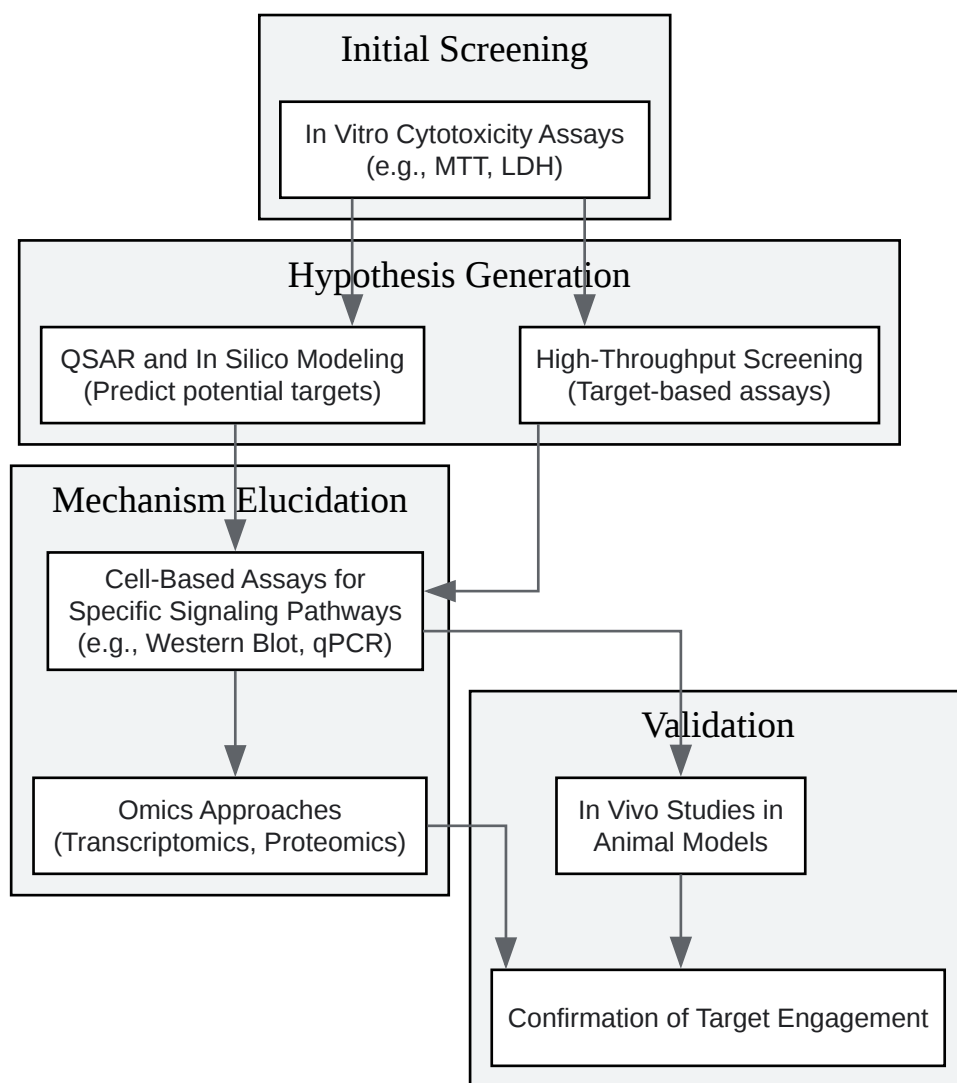
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Caption: A generalized workflow for chemical hazard and risk assessment.

Signaling Pathways and Mechanisms of Toxicity

Currently, there is no specific information available in the scientific literature regarding the signaling pathways or molecular mechanisms through which **2-Phenylcyclopentanol** exerts its toxic effects. For many organic solvents and irritants, the mechanism of toxicity can involve non-specific disruption of cell membranes, leading to cytotoxicity.^{[14][15][16][17][18]} More specific interactions with cellular signaling pathways would require further investigation through dedicated in vitro and in silico studies.^{[19][20][21]}

The following diagram illustrates a general, hypothetical workflow for investigating the mechanism of toxicity of a chemical compound.



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